

# Proper Disposal and Handling of DNA Gyrase-IN-8

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## Compound of Interest

Compound Name: DNA Gyrase-IN-8

Cat. No.: B12388025

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Disclaimer: The following information is based on the chemical identified as 5'-O-(DIMETHOXYTRITYL)-N6-METHYL-2'-DEOXYADENOSINE (CAS Number: 98056-69-0), which is listed as a synonym for **DNA Gyrase-IN-8**.<sup>[1]</sup> Researchers must obtain and consult the specific Safety Data Sheet (SDS) provided by their supplier for the exact product in use to ensure compliance with all safety protocols and regulations. The procedures outlined below are for guidance and should be supplemented by institutional and local environmental health and safety (EHS) protocols.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **DNA Gyrase-IN-8**.

## Chemical and Safety Data

The following table summarizes key quantitative and safety information for **DNA Gyrase-IN-8**.

Property	Value	Source
Chemical Name	5'-O-(DIMETHOXYTRITYL)- N6-METHYL-2'- DEOXYADENOSINE	[1]
CAS Number	98056-69-0	[1]
Molecular Formula	C32H33N5O5	[1]
Molecular Weight	567.63 g/mol	[1]
Physical Form	Solid (Off-white to light yellow)	[1]
Storage Temperature	4°C, away from moisture and light	[1]
Solubility	DMSO: 100 mg/mL (176.17 mM)	[1]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spr ay. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if	[1]

present and easy to do.

Continue rinsing.

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## Experimental Protocols: Safe Handling and First Aid

Adherence to proper laboratory procedures is critical when handling **DNA Gyrase-IN-8** to minimize exposure and ensure personal safety.

## Personal Protective Equipment (PPE) and Engineering Controls

- Eye Protection: Wear chemical safety goggles or glasses that meet EN 166 standards.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) meeting EN 374 standards should be worn.[2]
- Skin and Body Protection: Wear appropriate protective clothing, such as a lab coat, to prevent skin contact.
- Respiratory Protection: If working with the solid form where dust may be generated, or if adequate ventilation is not available, use a suitable respirator.
- Engineering Controls: Handle this compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[3] Ensure that eyewash stations and emergency showers are readily accessible.

## First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or seek medical attention immediately.[4]
- If on Skin: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2] Remove contaminated clothing. If skin irritation occurs, seek medical attention.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[2] Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.

- If Inhaled: Move the person to fresh air. If breathing is difficult or irritation persists, seek medical attention.

## Proper Disposal Procedures

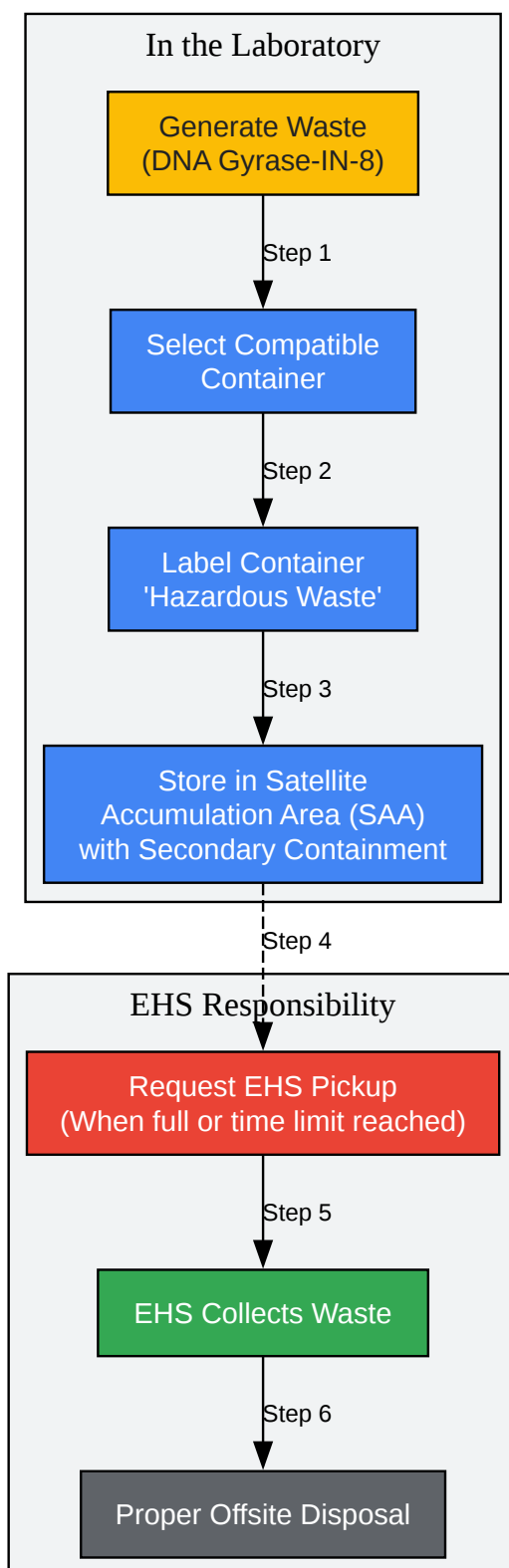
Disposal of **DNA Gyrase-IN-8** must be handled as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain or in the regular trash.<sup>[5]</sup>

## Step-by-Step Disposal Protocol

- Waste Identification: **DNA Gyrase-IN-8** is classified as a hazardous chemical waste due to its irritant and harmful properties.
- Segregation:
  - Keep solid and liquid waste containing this chemical separate.<sup>[4]</sup>
  - Do not mix this waste with other incompatible waste streams. For example, store separately from acids, bases, and oxidizers.<sup>[6]</sup>
- Container Selection:
  - Use a chemically compatible, leak-proof container with a tightly sealing screw cap.<sup>[4][6]</sup> Plastic containers are often preferred.<sup>[3]</sup>
  - Ensure the container is appropriate for the type of waste (e.g., a sharps container for contaminated pipette tips).
- Labeling:
  - Clearly label the waste container with the words "Hazardous Waste."
  - Identify the full chemical name: "5'-O-(DIMETHOXYTRITYL)-N6-METHYL-2'-DEOXYADENOSINE (**DNA Gyrase-IN-8**)" and list all other constituents of the waste.
  - Indicate the approximate concentration or quantity.

- Include the date when the first waste was added to the container.
- Accumulation and Storage:
  - Store the sealed and labeled waste container in a designated "Satellite Accumulation Area" (SAA) within the laboratory, at or near the point of generation.[\[3\]](#)[\[6\]](#)
  - The SAA must be under the control of the laboratory personnel.
  - Ensure secondary containment (such as a spill tray) is used to prevent spills.[\[4\]](#)
- Disposal Request:
  - Once the waste container is full or has been in storage for the maximum allowed time per institutional policy (e.g., up to 12 months), arrange for its collection by your institution's Environmental Health and Safety (EHS) department.[\[3\]](#)
  - Follow your institution's specific procedures for requesting a hazardous waste pickup.

## Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **DNA Gyrase-IN-8** waste.

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